

IUPAC name for Methyl (isobutyl)carbamate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

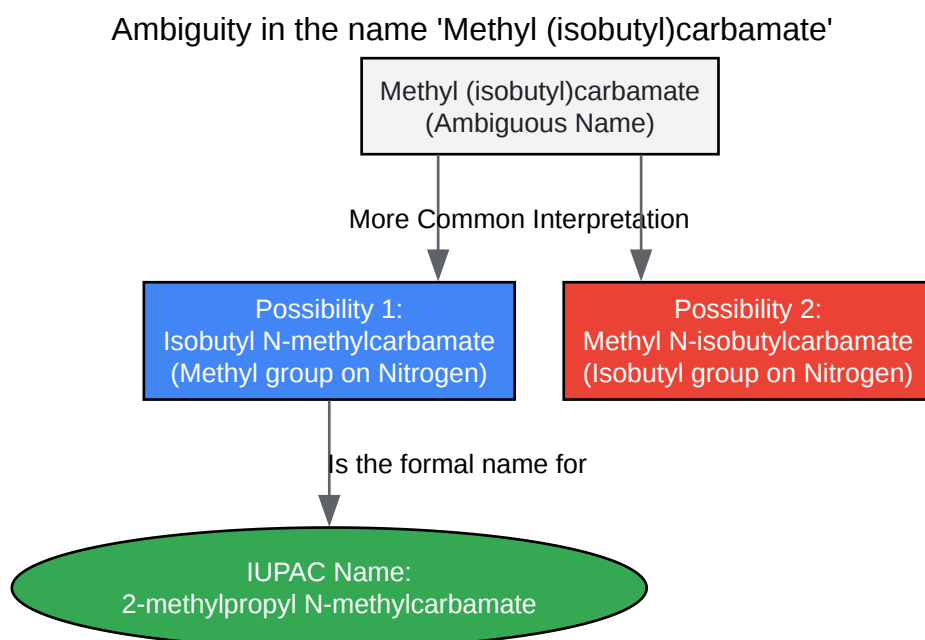
Compound Name: Methyl (isobutyl)carbamate

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IUPAC Nomenclature and Chemical Structure

The name "**Methyl (isobutyl)carbamate**" is ambiguous. A carbamate is an ester of carbamic acid (H_2NCOOH) with the general structure $\text{R-O-C(=O)-N(R')R''}$. The provided name could imply two different structures. To resolve this ambiguity, this guide will focus on the compound more commonly referred to in chemical databases, Isobutyl N-methylcarbamate. The formal IUPAC name for this compound is 2-methylpropyl N-methylcarbamate.[1]



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Diagram 1: Clarification of IUPAC Nomenclature.

Chemical Structure:

- Molecular Formula: $C_6H_{13}NO_2$ [1][2][3]
- SMILES: CNC(=O)OCC(C)C

Physicochemical Properties

The following table summarizes the key physicochemical properties of 2-methylpropyl N-methylcarbamate.

Property	Value	Reference
Molecular Weight	131.17 g/mol	[1][2]
Molecular Formula	$C_6H_{13}NO_2$	[1][2][3]
XLogP3	1.3	[1]
Kovats Retention Index	Standard non-polar: 1021, Standard polar: 1525	[1]
InChIKey	NKDJIJPGIVVJCN- UHFFFAOYSA-N	[1][2]

Synthesis and Experimental Protocols

While specific experimental protocols for the synthesis of 2-methylpropyl N-methylcarbamate are not readily available in the provided search results, a general and plausible method would be the reaction of isobutanol with methyl isocyanate.

Hypothetical Synthesis of 2-methylpropyl N-methylcarbamate:



Materials:

- Methyl isocyanate
- Isobutanol (2-methyl-1-propanol)

- Anhydrous diethyl ether (as solvent)
- A tertiary amine catalyst (e.g., triethylamine)
- Standard laboratory glassware for organic synthesis under anhydrous conditions

Procedure:

- A solution of isobutanol (1.0 equivalent) in anhydrous diethyl ether is prepared in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, under an inert atmosphere (e.g., nitrogen or argon).
- A catalytic amount of triethylamine (e.g., 0.05 equivalents) is added to the flask.
- The flask is cooled in an ice bath to 0°C.
- Methyl isocyanate (1.0 equivalent), dissolved in anhydrous diethyl ether, is added dropwise from the dropping funnel to the stirred solution of isobutanol over a period of 30 minutes.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product is then purified, for example, by column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate) to yield the pure 2-methylpropyl N-methylcarbamate.

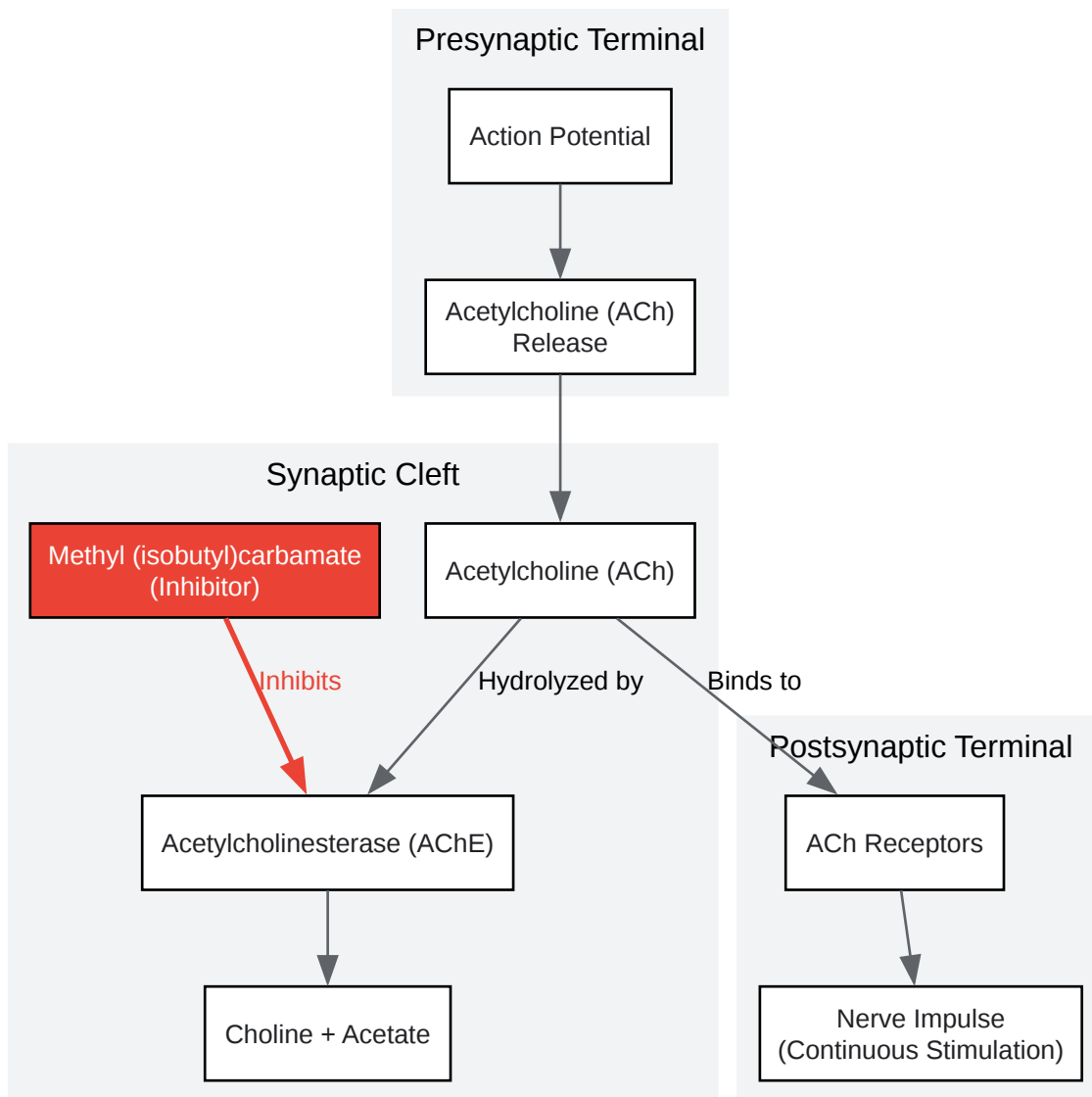
Mechanism of Action and Signaling Pathway

N-methyl carbamates are widely recognized for their role as insecticides.[4] Their mechanism of action is primarily through the inhibition of the enzyme acetylcholinesterase (AChE).[5] AChE is a critical enzyme in the nervous system of both insects and mammals, responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh).

The inhibition of AChE by carbamates leads to an accumulation of acetylcholine in the synaptic cleft. This results in the continuous stimulation of acetylcholine receptors, leading to

hyperexcitation of the nervous system, paralysis, and ultimately death in insects.[5][6]

Inhibition of Acetylcholinesterase by Carbamates



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Diagram 2: Cholinergic Signaling Pathway Inhibition.

Applications and Biological Activity

The primary application of compounds like 2-methylpropyl N-methylcarbamate is in agriculture as insecticides.[4] Their effectiveness stems from their ability to disrupt the nervous system of insects. While effective, the use of carbamate insecticides requires careful handling and risk

assessment due to their potential toxicity to non-target organisms, including humans. The biological activity of carbamates is similar to that of organophosphate nerve agents like sarin, though generally with lower toxicity and a more reversible inhibition of acetylcholinesterase.[6]

Safety Information

Carbamate esters are reactive compounds. They are incompatible with strong acids, bases, and strong reducing agents.[7] Due to their biological activity as acetylcholinesterase inhibitors, they should be handled with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area. In case of exposure, medical attention should be sought immediately.

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References

- 1. Virginia Open Data Portal [data.virginia.gov]
- 2. Carbamic acid, methyl isobutyl ester [webbook.nist.gov]
- 3. Carbamic acid, methyl isobutyl ester [webbook.nist.gov]
- 4. Methyl carbamate - Wikipedia [en.wikipedia.org]
- 5. Synthesis and insecticidal activity of novel carbamate derivatives as potential dual-binding site acetylcholinesterase inhibitors | Health & Environmental Research Online (HERO) | US EPA [hero.epa.gov]
- 6. Sarin - Wikipedia [en.wikipedia.org]
- 7. Methyl carbamate | 598-55-0 [chemicalbook.com]
- To cite this document: BenchChem. [IUPAC name for Methyl (isobutyl)carbamate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15211072#iupac-name-for-methyl-isobutyl-carbamate]

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